

Spectroscopic and Structural Elucidation of Galanganone C: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

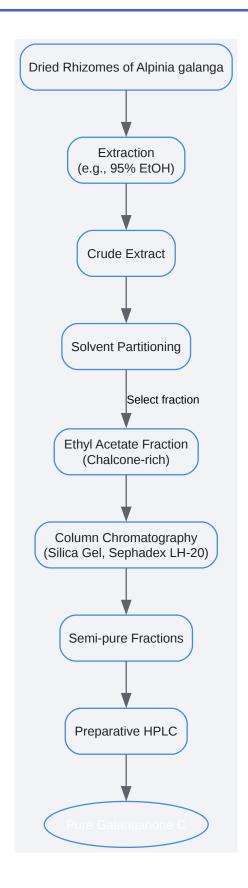
Galanganone C is a novel chalcone derivative isolated from the rhizomes of Alpinia galanga, a plant belonging to the Zingiberaceae family, commonly known as greater galangal.[1][2] This compound is characterized by a unique long-chain alkylphenol moiety, a feature that distinguishes it from more common chalcones and suggests potential for unique biological activities.[1][2] This technical guide provides a comprehensive analysis of the spectroscopic data available for **Galanganone C**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug development.

Chemical Structure

Galanganone C is identified by the CAS Number 1922129-46-1 and possesses the molecular formula C₃₂H₃₆O₅, corresponding to a molecular weight of 500.6 g/mol .[3] The structure was elucidated through extensive spectroscopic analysis, including 2D NMR experiments.

Figure 1: Chemical Structure of Galanganone C





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